

# Technical Guide: AN15368 Target Identification and Validation for Treatment of Chagas Disease

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	AN15368
Cat. No.:	B11927422

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## Executive Summary

**AN15368** (also known as AN2-502998) is a novel, orally bioavailable benzoxaborole-class prodrug under development for the treatment of Chagas disease, a parasitic illness caused by *Trypanosoma cruzi* (*T. cruzi*).<sup>[1][2]</sup> Extensive preclinical studies have demonstrated its potent trypanocidal activity, leading to 100% cure rates in murine and non-human primate models of long-term, naturally acquired infection.<sup>[2][3][4][5]</sup> **AN15368** operates via a parasite-specific mechanism, requiring activation within the *T. cruzi* parasite to exert its effect. The active metabolite targets a critical enzyme in the parasite's messenger RNA (mRNA) processing pathway, a mechanism distinct from existing therapies.<sup>[2][6][7]</sup> This document provides a detailed overview of the target identification, validation, and key experimental data supporting the development of **AN15368**.

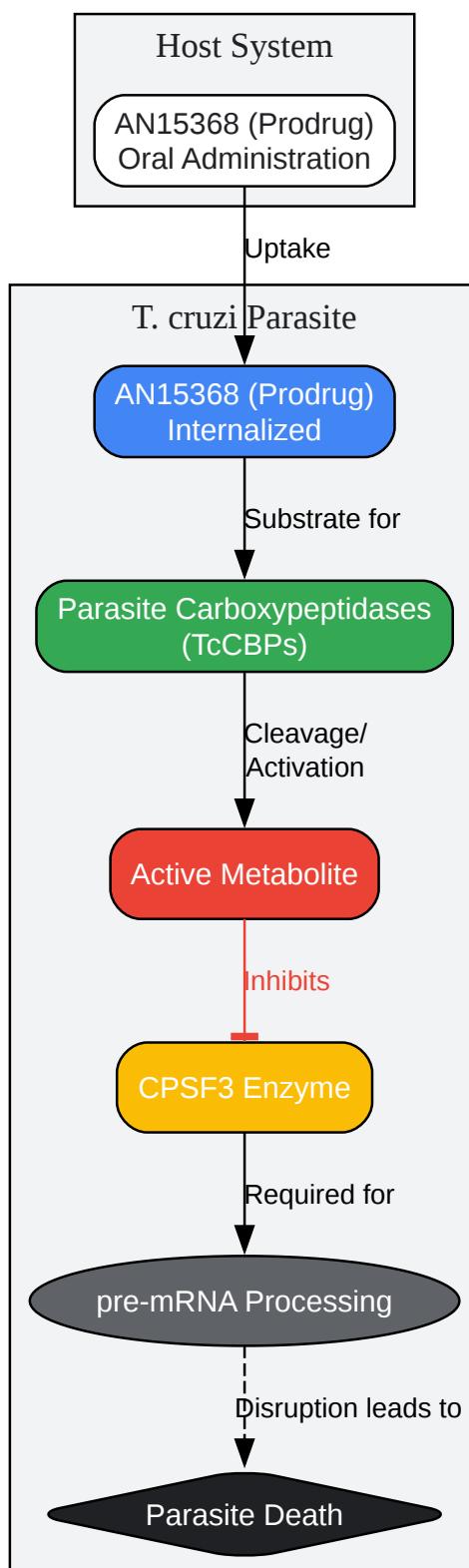
## Target Identification: A Parasite-Specific Pathway

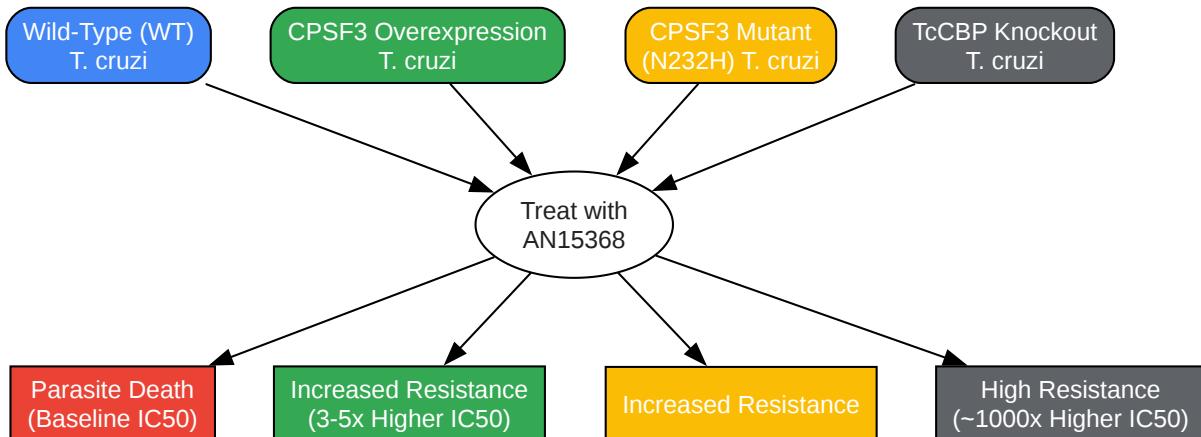
The discovery of **AN15368** leveraged screening of benzoxaborole compounds, which were known to have activity against related kinetoplastid parasites.<sup>[4][5]</sup> This process identified a series of compounds with nanomolar activity against both extracellular and intracellular forms of *T. cruzi*.<sup>[2][8]</sup>

The mechanism of action was determined to be a two-step process:

- Prodrug Activation: **AN15368** is a prodrug that is inactive in its administered form. It requires cleavage by parasite-specific serine carboxypeptidases (TcCBPs) to be converted into its active metabolite.[2][6][7] This targeted activation is a key factor in the drug's selectivity.
- Inhibition of mRNA Processing: The active form of the drug targets and inhibits the Cleavage and Polyadenylation Specificity Factor 3 (CPSF3).[1][3] CPSF3 is an essential endonuclease involved in the processing of pre-mRNA in kinetoplastids. By inhibiting this enzyme, the drug disrupts parasite mRNA maturation, leading to parasite death.[3]

The following diagram illustrates the logical workflow of **AN15368**'s mechanism of action.





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- To cite this document: BenchChem. [Technical Guide: AN15368 Target Identification and Validation for Treatment of Chagas Disease]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b11927422#an15368-target-identification-and-validation>

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